An In-depth Technical Guide to 1-Aminocyclohexanecarboxamide: Synthesis, Characterization, and Potential Applications

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Compound of Interest

Compound Name:	*1-Aminocyclohexanecarboxamide*
CAS No.:	*17324-90-2*
Cat. No.:	*B179064*

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Foreword: Unveiling a Structurally Simple yet Intriguing Molecule

In the vast landscape of chemical compounds, **1-Aminocyclohexanecarboxamide** emerges as a molecule of interest due to its foundational structure—a cyclohexane ring bearing both an amino group and a carboxamide group at the same carbon atom. This arrangement provides a unique spatial orientation of functional groups that can be pivotal in medicinal chemistry and drug design. While not a widely studied compound on its own, its core structure is a recurring motif in a variety of biologically active molecules. This guide aims to provide a comprehensive technical overview of **1-Aminocyclohexanecarboxamide**, from its theoretical synthesis to its characterization and potential future applications, tailored for researchers, scientists, and professionals in the field of drug development.

Discovery and Natural Occurrence: A Synthetic Creation

To date, there is no scientific literature suggesting the discovery of **1-Aminocyclohexanecarboxamide** as a naturally occurring compound. Its existence is primarily

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the result of synthetic chemistry. The exploration of cyclic amino acids and their derivatives has been a continuous effort in the quest for novel therapeutic agents, and **1-Aminocyclohexanecarboxamide** falls within this category of synthetically derived molecules with potential biological relevance.

Synthesis of 1-Aminocyclohexanecarboxamide: Established Methodologies

The synthesis of **1-Aminocyclohexanecarboxamide** can be approached through well-established methods for the preparation of α-amino acids and their amides. The most logical and historically significant routes are the Strecker and the Bucherer-Bergs syntheses, both of which utilize cyclohexanone as the readily available starting material.

The Strecker Synthesis: A Classic Route to α-Amino Acids

The Strecker synthesis, first devised by Adolph Strecker in 1850, is a two-step process that transforms an aldehyde or ketone into an α-amino acid.[1][2] For the synthesis of **1-Aminocyclohexanecarboxamide**, cyclohexanone would be the starting ketone.

Step 1: Formation of the α-Aminonitrile

Cyclohexanone is reacted with ammonia and hydrogen cyanide (or a cyanide salt like potassium cyanide) to form 1-aminocyclohexanecarbonitrile. The reaction proceeds through the initial formation of an imine from cyclohexanone and ammonia, which is then attacked by the cyanide ion.

Step 2: Hydrolysis to the Carboxamide

The resulting α-aminonitrile can then undergo partial hydrolysis to yield the desired **1-Aminocyclohexanecarboxamide**. Careful control of the hydrolysis conditions (e.g., using a limited amount of water or specific catalysts) is crucial to stop the reaction at the amide stage and prevent complete hydrolysis to the carboxylic acid.

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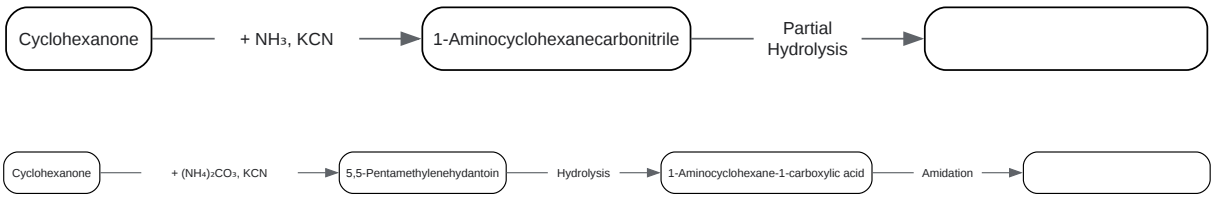

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Caption: Bucherer-Bergs reaction pathway leading to **1-Aminocyclohexanecarboxamide**.

Enzymatic Synthesis: A Greener Alternative

Modern synthetic approaches are increasingly turning to biocatalysis. Lipases and other enzymes can be employed for the amidation of carboxylic acids or their esters under mild conditions. [3]An enzymatic approach to **1-Aminocyclohexanecarboxamide** would likely involve the use of a lipase to catalyze the reaction between a 1-aminocyclohexane-1-carboxylic acid ester and an ammonia source. This method offers high selectivity and avoids the use of harsh reagents.

Analytical Characterization

The structural elucidation of **1-Aminocyclohexanecarboxamide** would rely on a combination of standard spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^{1}H NMR: The proton NMR spectrum is expected to show broad multiplets for the methylene protons of the cyclohexane ring. The protons of the primary amine and amide groups would appear as broad singlets, and their chemical shifts would be dependent on the solvent and concentration.

- ^{13}C NMR: The carbon NMR spectrum would be characterized by a quaternary carbon signal for the C1 position, and several signals in the aliphatic region for the other carbons of the cyclohexane ring. A signal in the range of 170-180 ppm would be indicative of the carbonyl carbon of the amide.

Infrared (IR) Spectroscopy

The IR spectrum would provide key information about the functional groups present in the molecule. Expected characteristic absorption bands include:

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- N-H stretching: Two bands in the region of 3100-3500 cm^{-1} corresponding to the symmetric and asymmetric stretching of the primary amine and amide N-H bonds.
- C=O stretching (Amide I band): A strong absorption band around 1640-1680 cm^{-1}.
- N-H bending (Amide II band): An absorption band around 1550-1640 cm^{-1}.
- C-H stretching: Bands in the region of 2850-2950 cm^{-1} for the cyclohexane ring.

Mass Spectrometry (MS)

Mass spectrometry would be used to determine the molecular weight and fragmentation pattern of the molecule. The molecular ion peak (M+) would be expected at an m/z corresponding to the molecular weight of $C_7H_{14}N_2O$ (142.20 g/mol). Common fragmentation patterns for amides include the loss of the amide group. [4]

Property	Value
Molecular Formula	**$C_7H_{14}N_2O$**
Molecular Weight	142.20 g/mol

| CAS Number | 17324-90-2 |

Potential Biological Activity and Applications in Drug Development

While there is a lack of specific studies on the biological activity of **1-Aminocyclohexanecarboxamide** itself, the structural motif of a cyclic amino acid is of significant interest in medicinal chemistry.

- Conformational Constraint: The cyclohexane ring imposes a degree of conformational rigidity on the molecule. This can be advantageous in drug design as it can lock the molecule into a bioactive conformation, leading to higher affinity and selectivity for a biological target.
- Scaffold for Peptidomimetics: **1-Aminocyclohexanecarboxamide** can serve as a building block for the synthesis of peptidomimetics. The incorporation of such non-natural amino acids into peptide sequences can enhance their stability against enzymatic degradation and improve their pharmacokinetic properties.

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- Neurological and Metabolic Research: Derivatives of cyclic amino acids have been explored for their potential in treating neurological disorders and as modulators of metabolic pathways. For example, derivatives of 1-aminocyclopentanecarboxylic acid have been investigated for their effects on the NMDA receptor.

The development of derivatives of **1-Aminocyclohexanecarboxamide** could lead to novel therapeutic agents. For instance, a patent for the synthesis of trans-4-amino-1-cyclohexanecarboxylic acid derivatives highlights their use as intermediates in the preparation of pharmaceutically active compounds, such as Janus kinase inhibitors. [5][6][7]

Future Directions and Conclusion

1-Aminocyclohexanecarboxamide represents a simple yet versatile chemical entity. While its own biological profile remains to be fully elucidated, its value as a synthetic intermediate and a scaffold for the development of more complex molecules is clear. Future research should focus on:

- Detailed Synthesis and Characterization: The publication of a detailed and optimized synthetic protocol for **1-Aminocyclohexanecarboxamide**, along with its complete analytical characterization, would be a valuable resource for the scientific community.
- Biological Screening: A systematic biological screening of **1-Aminocyclohexanecarboxamide** and its simple derivatives could uncover novel pharmacological activities.
- Application in Peptide Synthesis: The incorporation of **1-Aminocyclohexanecarboxamide** into peptide chains to study the effects of conformational constraint on peptide structure and function is a promising area of research.

In conclusion, **1-Aminocyclohexanecarboxamide** stands as a foundational building block with untapped potential. Its straightforward synthesis and unique structural features make it an attractive candidate for further investigation in the fields of medicinal chemistry and drug discovery.

References

- Strecker amino acid synthesis - chemeurope.com. (n.d.). Retrieved from [Link]

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- Bucherer–Bergs reaction - Wikipedia. (n.d.). Retrieved from [Link]
- CN108602758B - Process for preparing trans-4-amino-1-cyclohexanecarboxylic acids and derivatives thereof - Google Patents. (n.d.).
- EP3411355B1 - Process for the preparation of trans-4-amino-1-cyclohexanecarboxylic acid - Google Patents. (n.d.).
- WO2017134212A1 - Process for the preparation of trans-4-amino-1-cyclohexanecarboxilic acid and its derivatives - Google Patents. (n.d.).
- Bucherer-Bergs Reaction. (n.d.). Retrieved from [Link]
- Bucherer-Bergs Reaction. (n.d.). Retrieved from [Link]
- Strecker Synthesis - Wikipedia. (n.d.). Retrieved from [Link]
- Mass Spectrometry - Fragmentation Patterns - Chemistry LibreTexts. (2023, August 29). Retrieved from [Link]

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Sources

- 1. arctomsci.com [arctomsci.com]
- 2. Synthesis of 1-amino-4-hydroxycyclohexane-1-carboxylic acids - Journal of the Chemical Society, Perkin Transactions 1 (RSC Publishing) [pubs.rsc.org]
- 3. chemimpex.com [chemimpex.com]
- 4. US4367344A - Process for the preparation of 1-amino-cyclopropane-carboxylic acid compounds - Google Patents [patents.google.com]
- 5. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 6. WO2017134212A1 - Process for the preparation of trans-4-amino-1-cyclohexanecarboxilic acid and its derivatives - Google Patents [patents.google.com]
- 7. CN108602758B - Process for preparing trans-4-amino-1-cyclohexanecarboxylic acids and derivatives thereof - Google Patents [patents.google.com]
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